

Application Notes and Protocols for EC330 in Xenograft Mouse Models

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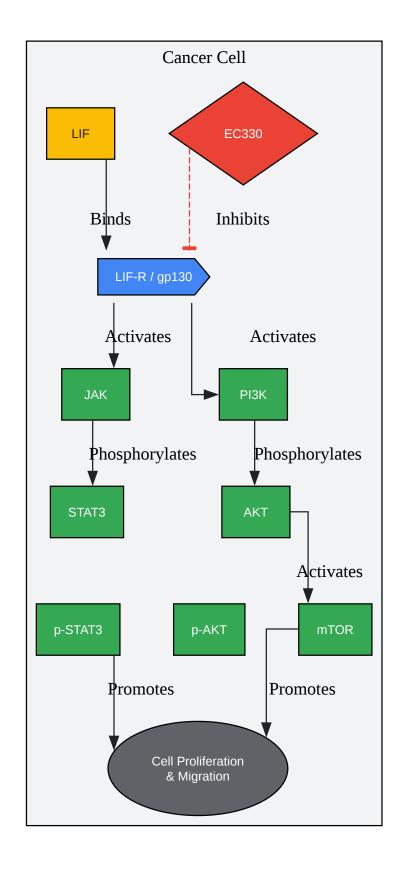
Introduction

EC330 is a small-molecule inhibitor of the Leukemia Inhibitory Factor (LIF) signaling pathway, a critical pathway implicated in the proliferation, migration, and survival of various cancer cells.[1] [2][3][4] Overexpression of LIF is associated with poor prognosis in several human cancers, making it an attractive therapeutic target.[2] **EC330** exerts its anti-tumor effects by binding to the LIF receptor (LIF-R) and inhibiting the downstream activation of key oncogenic signaling pathways, including STAT3, PI3K/AKT, and mTOR.[1][2][4] These application notes provide a comprehensive overview and detailed protocols for utilizing **EC330** in preclinical xenograft mouse models to evaluate its anti-cancer efficacy.

Mechanism of Action

EC330 functions as a potent inhibitor of LIF signaling. Molecular docking studies have indicated that **EC330** targets the LIF-R.[1] By interacting with LIF-R, **EC330** blocks the downstream signaling cascades initiated by LIF. This inhibitory action has been shown to preferentially affect cancer cells that overexpress LIF, leading to a reduction in tumor cell proliferation and migration.[1]









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